

# physical and chemical properties of Noratherosperminine

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## Compound of Interest

Compound Name: Noratherosperminine

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## Noratherosperminine: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Noratherosperminine** is a naturally occurring phenanthrene alkaloid that has been isolated from the stem bark of *Cryptocarya nigra* and *Atherosperma moschatum*.<sup>[1]</sup> As a member of the phenanthrene class of alkaloids, **Noratherosperminine** is of interest to the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties, experimental protocols for its isolation and characterization, and insights into its potential biological significance based on related compounds.

### Physical and Chemical Properties

While specific experimental data for some physical properties of **Noratherosperminine** are not readily available in the current literature, the following table summarizes its known chemical properties.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>21</sub> NO <sub>2</sub>	[2]
Molecular Weight	295.38 g/mol	[2]
Melting Point	Not Reported	
Boiling Point	Not Reported	
Solubility	Not Reported	
pKa	Not Reported	

## Experimental Protocols

### Isolation of Noratherosperminine from *Cryptocarya nigra* Bark

The following protocol is a generalized procedure for the extraction and isolation of alkaloids, including **Noratherosperminine**, from the bark of *Cryptocarya nigra*.[\[1\]](#)[\[3\]](#)

#### 1. Extraction:

- The milled, dried bark of *Cryptocarya nigra* is first defatted by extraction with n-hexane.
- The residue is then moistened with a 10% ammonia solution and left to stand overnight.
- Successive extractions are performed with dichloromethane until a Mayer's reagent test indicates the absence of alkaloids in the plant material.
- The dichloromethane extracts are combined and concentrated under reduced pressure.

#### 2. Acid-Base Extraction:

- The concentrated dichloromethane extract is subjected to an acid-base extraction using a 5% hydrochloric acid solution.
- The acidic aqueous phase, containing the protonated alkaloids, is collected.
- The aqueous phase is then basified to a pH of approximately 11 with a 10% ammonia solution.
- The free alkaloids are then re-extracted into dichloromethane.
- The final dichloromethane extract is dried over anhydrous sodium sulfate and evaporated to yield the crude alkaloid fraction.

### 3. Chromatographic Purification:

- The crude alkaloid extract is subjected to column chromatography on silica gel.
- A gradient elution system is employed, starting with 100% dichloromethane and gradually increasing the polarity with methanol.[\[1\]](#)[\[3\]](#)
- Fractions are collected and monitored by thin-layer chromatography (TLC) using Dragendorff's reagent for alkaloid detection.
- Fractions containing compounds with similar R<sub>f</sub> values are combined.
- Further purification of the combined fractions is achieved through preparative TLC or repeated column chromatography to yield pure **Noratherosperminine**.

## Characterization Techniques

The structural elucidation of **Noratherosperminine** is typically achieved through a combination of spectroscopic methods:[\[1\]](#)[\[4\]](#)

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (<sup>1</sup>H and <sup>13</sup>C) and 2D (COSY, HSQC, HMBC) NMR experiments are used to determine the carbon-hydrogen framework of the molecule.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is employed to determine the exact molecular weight and elemental composition.
- Infrared (IR) Spectroscopy: IR spectroscopy provides information about the functional groups present in the molecule.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: UV-Vis spectroscopy is used to study the electronic transitions within the molecule, which is characteristic of the phenanthrene chromophore.

## Biological Activity and Signaling Pathways

Direct studies on the biological activity and signaling pathways of **Noratherosperminine** are limited. However, research on related phenanthrene alkaloids provides valuable insights into its potential pharmacological effects.

## Potential Antiplasmodial Activity

Several phenanthrene alkaloids isolated from *Cryptocarya nigra* have demonstrated significant in vitro activity against the malaria parasite, *Plasmodium falciparum*.<sup>[1][5]</sup> While the specific antiplasmodial activity of **Noratherosperminine** has not been reported, its structural similarity to other active compounds suggests it may also possess this property. The mechanism of action for antiplasmodial phenanthrene alkaloids is not fully elucidated but may involve intercalation with parasitic DNA or inhibition of essential enzymes.

## Potential Antioxidant Activity

Other alkaloids isolated alongside **Noratherosperminine** have exhibited antioxidant properties.<sup>[1]</sup> The antioxidant mechanism of phenanthrene alkaloids is often attributed to their ability to scavenge free radicals and inhibit lipid peroxidation.<sup>[6][7]</sup> This activity is dependent on the number and position of hydroxyl groups on the phenanthrene ring system.<sup>[8]</sup> The antioxidant effects of some alkaloids have been linked to the activation of the Nrf2 signaling pathway, a key regulator of cellular antioxidant responses.<sup>[9]</sup>

## Visualizations

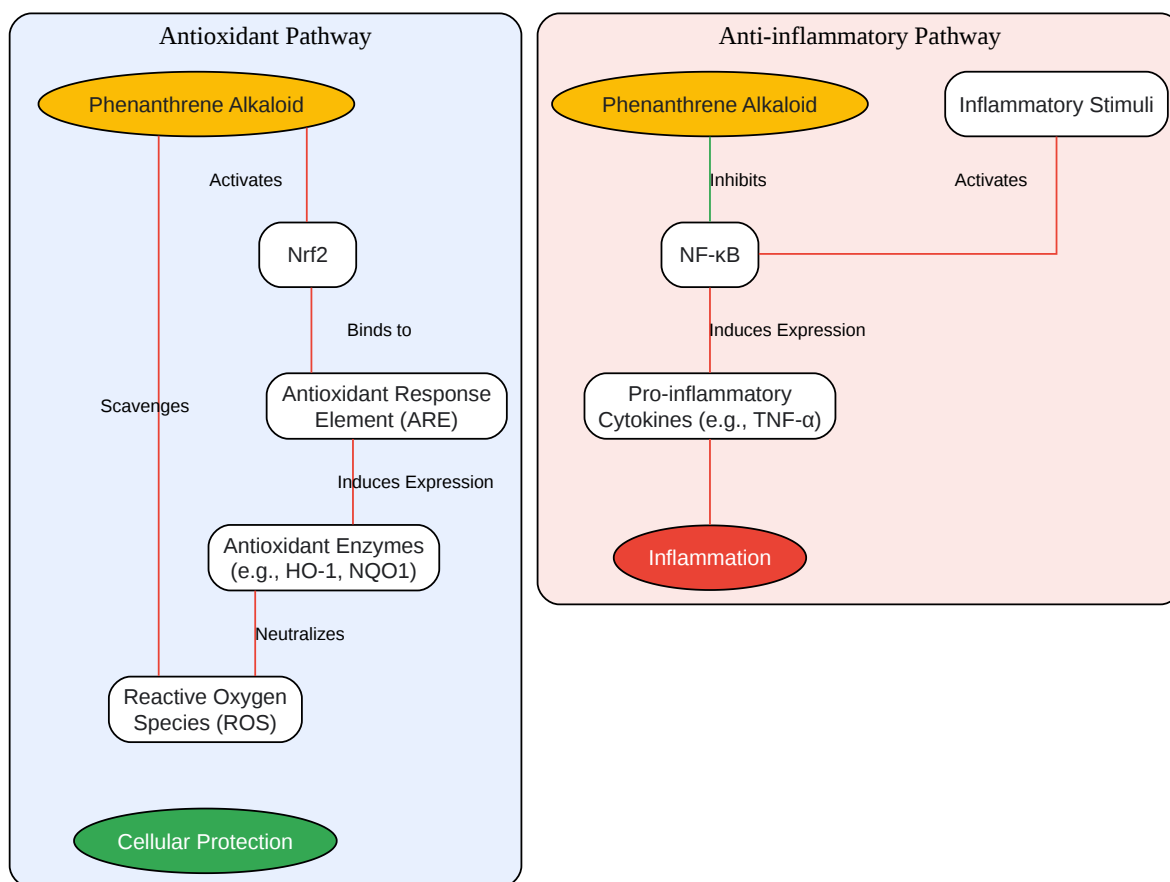
### Experimental Workflow for Alkaloid Isolation and Purification



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Caption: General experimental workflow for the isolation and purification of **Noratherosperminine**.

## Potential Signaling Pathways Modulated by Related Phenanthrene Alkaloids



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Caption: Potential signaling pathways modulated by structurally related phenanthrene alkaloids.

## Conclusion

**Noratherosperminine** represents a phenanthrene alkaloid with potential for further scientific investigation. While its physical properties are not yet fully characterized, established protocols for its isolation and structural elucidation provide a solid foundation for future research. The known antiparasmodial and antioxidant activities of related compounds highlight promising avenues for pharmacological studies of **Noratherosperminine**. Future research should focus on determining its specific biological targets and elucidating the signaling pathways through which it exerts its effects. This will be crucial for assessing its potential as a lead compound in drug discovery and development.

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